

GSK789 activity testing for older DMSO stock solutions

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Compound of Interest		
Compound Name:	GSK789	
Cat. No.:	B15571221	Get Quote

Technical Support Center: GSK789

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with the selective BET bromodomain inhibitor, **GSK789**. Particular focus is given to assessing the activity of older DMSO stock solutions.

Frequently Asked Questions (FAQs)

Q1: We are observing a significant decrease in the inhibitory activity of our older **GSK789** DMSO stock solution. What are the potential causes?

A decrease in the activity of **GSK789** can stem from several factors. The most common causes include:

- Chemical Degradation: Over time, especially with exposure to light, moisture, or repeated freeze-thaw cycles, **GSK789** in DMSO can degrade.[1][2] DMSO itself is hygroscopic and can absorb water, which may contribute to the hydrolysis of the compound.[3][4]
- Precipitation: The compound may have precipitated out of the solution, especially if the storage temperature fluctuated or if the initial concentration was high.
- Inaccurate Concentration: The initial concentration of the stock solution may have been inaccurate, or evaporation of the solvent over time could have altered the concentration.



 Assay-related Issues: Problems with other reagents, cell health, or the experimental setup can also manifest as a loss of inhibitor activity.

Q2: How can we determine if our GSK789 stock solution has degraded?

The most direct method to assess the chemical integrity of your **GSK789** stock is through analytical chemistry techniques. High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) can be used to separate and quantify the parent **GSK789** compound from any potential degradation products. A significant decrease in the peak corresponding to **GSK789** and the appearance of new peaks would indicate degradation.

Q3: What are the best practices for storing **GSK789** DMSO stock solutions to maintain activity?

To ensure the long-term stability of your **GSK789** stock solutions, follow these best practices:

- Storage Temperature: Store stock solutions at -20°C or -80°C for long-term storage.[5]
- Aliquoting: Prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can accelerate degradation and introduce moisture.[5]
- Light Protection: Store solutions in amber or opaque vials to protect them from light, as light can cause photodegradation.
- Solvent Quality: Use high-purity, anhydrous DMSO to prepare stock solutions.

Q4: Is it necessary to test the activity of older **GSK789** DMSO stocks?

Yes, it is highly recommended to test the activity of **GSK789** DMSO stock solutions that are older than 3-6 months before use in critical experiments.[5] This quality control step ensures that the observed experimental results are reliable and attributable to the active compound.

Troubleshooting Guide for Loss of GSK789 Activity

If you are experiencing a loss of **GSK789** activity, follow this step-by-step troubleshooting guide.



Step 1: Assess the Integrity of the GSK789 Stock Solution

- Visual Inspection: Check the solution for any visible precipitates. If present, gently warm the solution to 37°C and vortex to see if it redissolves.
- Analytical Chemistry: If possible, analyze a small aliquot of the stock solution by HPLC or LC-MS to determine the purity and concentration of GSK789.

Step 2: Re-qualify the Activity of the GSK789 Stock Solution

- Biochemical Assay: Perform a direct binding assay, such as a BRD4 BD1 Time-Resolved
 Fluorescence Resonance Energy Transfer (TR-FRET) assay, to determine the IC50 value of
 your GSK789 stock. Compare this to the expected IC50 from the literature or a fresh stock.
- Cell-Based Assay: Use a relevant cellular assay, such as a NanoBRET™ target engagement assay or a c-Myc expression assay, to confirm the on-target activity of GSK789 in a cellular context.

Step 3: Review Experimental Procedures and Reagents

- Prepare Fresh Dilutions: Always prepare fresh working dilutions of GSK789 from the stock solution for each experiment.
- Check Other Reagents: Ensure that all other reagents and components of your assay are fresh and of high quality.
- Cell Health: In cell-based assays, confirm that the cells are healthy and in the appropriate growth phase.

Data Presentation

Table 1: Representative Stability of Small Molecule Inhibitors in DMSO

This table provides a general overview of the expected stability of small molecule inhibitors stored in DMSO at different temperatures. Specific stability data for **GSK789** is not extensively



published; therefore, these are general guidelines.

Storage Temperature	Duration (Representative)	Expected Purity	Recommendations
Room Temperature	< 1 week	>90%	Not recommended for long-term storage.
4°C	1-2 weeks	>95%	Suitable for short-term storage.
-20°C	6-12 months	>98%	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles.[5]
-80°C	> 1 year	>98%	Ideal for archival storage. Aliquot to avoid freeze-thaw cycles.

Experimental Protocols Protocol 1: BRD4 BD1 TR-FRET Assay for GSK789 Activity Testing

This protocol is adapted from commercially available BRD4 BD1 TR-FRET assay kits and is designed to measure the binding of **GSK789** to its target.[6][7][8]

Materials:

- Recombinant human BRD4 BD1 protein
- Biotinylated histone H4 peptide (acetylated)
- Europium-labeled anti-tag antibody (e.g., anti-GST)
- Streptavidin-conjugated acceptor fluorophore (e.g., APC)



- · Assay buffer
- 384-well low-volume microplate
- **GSK789** stock solution and a fresh, validated control
- Plate reader capable of TR-FRET measurements

Procedure:

- Prepare serial dilutions of your older GSK789 stock and the fresh control stock in assay buffer.
- Add the diluted compounds to the wells of the 384-well plate.
- Add the BRD4 BD1 protein to the wells.
- Add the biotinylated histone H4 peptide to the wells.
- Add the Europium-labeled antibody and streptavidin-conjugated acceptor to the wells.
- Incubate the plate at room temperature for the recommended time (typically 60-120 minutes), protected from light.
- Measure the TR-FRET signal on a compatible plate reader.
- Calculate the IC50 values for both the older and fresh GSK789 stocks and compare the results.

Protocol 2: Cellular Assay for c-Myc Expression

This protocol assesses the functional activity of **GSK789** by measuring its effect on the expression of a downstream target, c-Myc.[9]

Materials:

 A relevant cancer cell line known to be sensitive to BET inhibitors (e.g., MM.1S multiple myeloma cells).[9]



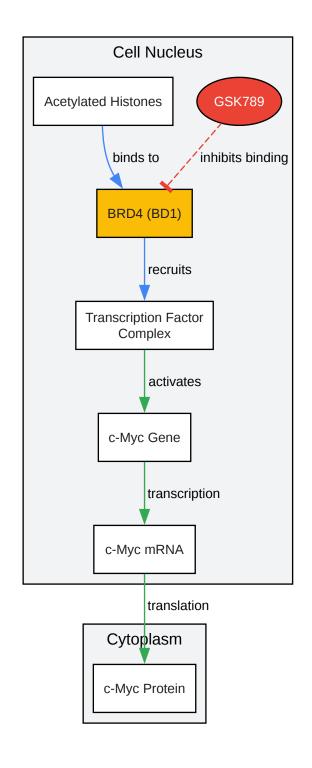
- · Complete cell culture medium.
- **GSK789** stock solution and a fresh, validated control.
- Reagents for Western blotting or qRT-PCR.
- 96-well or 6-well plates.

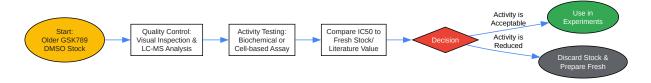
Procedure:

- Seed the cells in plates at an appropriate density and allow them to adhere overnight.
- Treat the cells with a range of concentrations of your older GSK789 stock and the fresh control stock. Include a vehicle control (DMSO).
- Incubate the cells for a specified period (e.g., 24 hours).
- Harvest the cells and prepare cell lysates for Western blotting or extract RNA for qRT-PCR.
- For Western blotting, probe for c-Myc and a loading control (e.g., GAPDH or β-actin).
- For qRT-PCR, measure the relative expression of the MYC gene, normalized to a housekeeping gene.
- Compare the dose-dependent reduction in c-Myc protein or mRNA levels between the older and fresh GSK789 stocks.

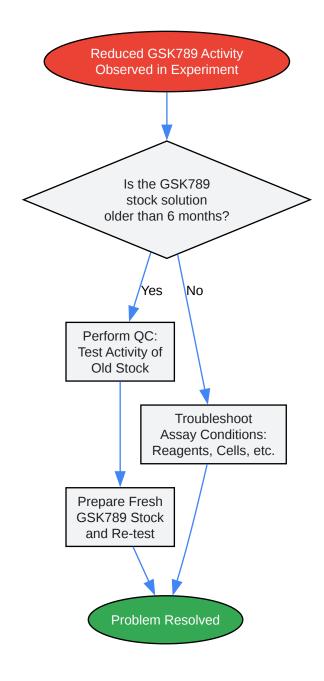
Visualizations











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Troubleshooting & Optimization





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